

# Essential Safety and Operational Guide for Handling ara-AMP

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## Compound of Interest

Compound Name: ara-AMP

Cat. No.: B1682214

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For researchers, scientists, and drug development professionals, ensuring safe and effective handling of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for handling **ara-AMP** (adenine-9-beta-D-arabinofuranoside 5'-monophosphate), including operational and disposal plans.

## Chemical and Physical Properties

A summary of the key quantitative data for **ara-AMP** is presented below, facilitating easy reference and comparison.

Property	Value
Molecular Formula	C <sub>10</sub> H <sub>14</sub> N <sub>5</sub> O <sub>7</sub> P
Molecular Weight	347.22 g/mol
CAS Number	29984-33-6[1]
Appearance	Solid[1]
Melting/Freezing Point	213 °C[1]
Boiling Point/Range	798.5 ± 70.0 °C at 760 mmHg[1]

## Hazard Identification and Personal Protective Equipment (PPE)

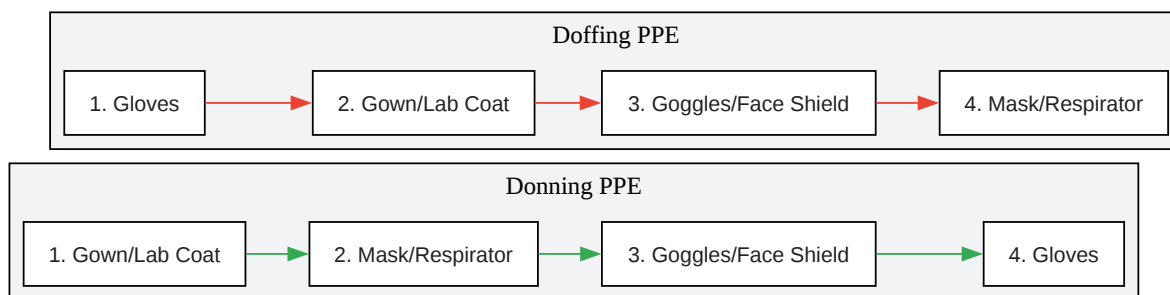
According to the Safety Data Sheet (SDS) for Vidarabine phosphate (**ara-AMP**), the substance is not classified as hazardous. However, as a standard laboratory practice when handling any chemical, appropriate personal protective equipment should be worn.

Recommended Personal Protective Equipment (PPE):

- Eye Protection: Safety goggles with side-shields are recommended to protect against potential splashes.[\[1\]](#)
- Hand Protection: Wear protective gloves to prevent skin contact.[\[1\]](#)
- Skin and Body Protection: Impervious clothing should be worn to protect the skin.[\[1\]](#)
- Respiratory Protection: A suitable respirator should be used if ventilation is inadequate or if dust is generated.[\[1\]](#)

## Experimental Workflow: Donning and Doffing PPE

The following diagram illustrates the correct sequence for putting on (donning) and taking off (doffing) personal protective equipment to ensure safety and minimize contamination risk.



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*PPE Donning and Doffing Workflow*

## Operational Plan for Handling and Storage

### Engineering Controls:

- Ensure adequate ventilation in the work area.[\[1\]](#)
- An accessible safety shower and eye wash station should be available.[\[1\]](#)

### Handling:

- Avoid contact with skin and eyes.
- Avoid formation of dust and aerosols.

### Storage:

- Store in a tightly closed container.
- Keep in a cool, well-ventilated place.
- The product is stable under recommended storage conditions.[\[1\]](#)

## First Aid Measures

- Eye Contact: Remove contact lenses if present. Immediately flush eyes with plenty of water. Seek medical attention.[\[1\]](#)
- Skin Contact: Remove contaminated clothing and shoes. Rinse skin thoroughly with large amounts of water. Consult a physician.[\[1\]](#)
- Inhalation: Move the person to fresh air. If breathing is difficult, provide cardiopulmonary resuscitation (CPR). Avoid mouth-to-mouth resuscitation.[\[1\]](#)
- Ingestion: Do NOT induce vomiting. Wash out the mouth with water and call a physician.[\[1\]](#)

## Disposal Plan

Dispose of **ara-AMP** and any contaminated materials in accordance with local, regional, and national regulations. Keep the product away from drains, water courses, or the soil.[1] All materials that have come into contact with **ara-AMP** should be considered for proper chemical waste disposal.

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## References

- 1. file.medchemexpress.com [file.medchemexpress.com]
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